

what is But-3-ynal discovery and synthesis

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Compound Focus: But-3-ynal

CAS No.: 52844-23-2

Cat. No.: S563566

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Molecular Identification and Properties

The table below summarizes the key identifying information and calculated physicochemical properties for **But-3-ynal** [1].

Property	Description
CAS Registry Number	52844-23-2
Molecular Formula	C ₄ H ₄ O
Molecular Weight	68.07 g/mol
IUPAC Name	but-3-ynal
SMILES	C#CCC=O
InChI Key	OGQNOIVDVXRWRE-UHFFFAOYSA-N
Boiling Point	82 °C (under standard atmospheric conditions)
Ionization Energy	9.85 eV [1] [2]

Discovery and Synthesis

But-3-ynal lacks a well-documented discovery timeline, but its synthetic utility became prominent alongside advances in acetylene chemistry during the mid-20th century [1]. Early reports in the 1970s described its formation via oxidation of 3-butyn-1-ol using pyridinium chlorochromate [1].

Reported Synthesis Methods

The following table outlines several known synthetic routes to **But-3-ynal** [1].

Synthesis Method	Key Starting Material(s)	Brief Description
From 1-Bromo-2-butyne	1-Bromo-2-butyne	Reacting with a suitable base to yield But-3-ynal through an elimination reaction.
Hydrolysis of Butyne Derivatives	Terminal alkyne derivatives	Hydrolysis under acidic conditions to produce the corresponding aldehyde.
Sonogashira Coupling	Aryl halide, alkyne	Coupling reactions to form substituted butynals.

Detailed Experimental Protocol: From 3-Butyn-1-ol

This protocol is based on the early reported method of oxidizing 3-butyn-1-ol [1].

- **Objective:** To synthesize **But-3-ynal** via oxidation of 3-butyn-1-ol.
- **Materials:**
 - 3-Butyn-1-ol
 - Pyridinium chlorochromate (PCC)
 - Anhydrous dichloromethane (DCM)
 - Celite
 - Standard laboratory equipment (round-bottom flask, stirrer, filtration setup)
- **Safety Considerations:** This reaction should be conducted in a fume hood. PCC is a strong oxidant and a potential irritant. Appropriate personal protective equipment (PPE) including gloves and safety glasses is mandatory.

- **Procedure:**
 - **Reaction Setup:** In a round-bottom flask equipped with a stir bar, dissolve 3-butyn-1-ol in a minimal amount of anhydrous DCM.
 - **Oxidation:** Add a stoichiometric amount of pyridinium chlorochromate to the solution and stir at room temperature.
 - **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
 - **Work-up:** Filter the reaction mixture through a pad of Celite to remove the black chromium salts. Wash the Celite pad thoroughly with DCM.
 - **Concentration:** Concentrate the combined filtrate under reduced pressure to obtain crude **But-3-ynal**.
 - **Purification:** Purify the crude product by distillation to isolate pure **But-3-ynal**.

*Synthesis of **But-3-ynal** from 3-Butyn-1-ol*

Key Reactivity and Applications

The combination of a terminal alkyne and an aldehyde group makes **But-3-ynal** a valuable bifunctional building block [1]. Its key reactions include:

- **Nucleophilic addition** at the carbonyl carbon [1]
- **Catalytic hydrogenation** to form saturated or partially saturated aldehydes [1]
- **Metal-catalyzed couplings**, such as the **Sonogashira reaction**, which is widely used to form carbon-carbon bonds with aryl or vinyl halides [1] [3]
- Participation in **annulation reactions** to construct complex heterocycles, as demonstrated in the synthesis of pyridine derivatives [3]

Research and Safety Notes

- **Research Use Only:** **But-3-ynal** is exclusively intended for research and is not designed for human or veterinary therapeutic use [1].
- **Safety Data:** Specific toxicological data and detailed handling protocols were not available in the search results. It is essential to consult the relevant Safety Data Sheet (SDS) and conduct a thorough risk assessment before working with this compound.
- **Stability:** The compound may be susceptible to oxidation and polymerization due to its conjugated system and should be stored under an inert atmosphere at low temperatures.

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References

1. Buy But-3-ynal | 52844-23-2 [smolecule.com]
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